

Application Notes: PKI-402 Solubility and Preclinical Profile

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Compound Focus: Pki-402

CAS No.: 1173204-81-3

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PKI-402 is a potent, reversible, and ATP-competitive dual inhibitor targeting all class I PI3K isoforms (α , β , γ , δ) and mTOR, with IC_{50} values in the low nanomolar range [1] [2]. Its mechanism involves simultaneous inhibition of PI3K and mTOR, leading to suppressed phosphorylation of downstream effectors like Akt, induction of apoptosis, and degradation of Mcl-1 through autophagy [1] [3] [4].

Solubility and Stock Solution Preparation

The solubility of **PKI-402** has been characterized in various solvents, with DMSO being the primary solvent for creating stock solutions for *in vitro* studies.

Table 1: Solubility Profile of **PKI-402** [1] [2] [5]

Solvent	Solubility	Notes
DMSO	0.5 - 10 mg/mL (0.87 - 17.52 mM)	Higher concentrations (e.g., 10 mg/mL) may require warming (50°C water bath) and ultrasonication. Hygroscopic DMSO can reduce solubility; use fresh, dry DMSO. [1] [2] [5]
Water	Insoluble	Not suitable for direct dissolution. [1] [5]
Ethanol	Insoluble	Not suitable for direct dissolution. [1]

Solvent	Solubility	Notes
4-Methylpyridine	17 mg/mL	An alternative solvent for specific applications. [5]

Protocol: Preparing Stock Solutions in DMSO

- **Calculation:** Determine the mass of **PKI-402** powder required to achieve your desired stock concentration. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of **PKI-402**.
- **Dissolution:** Transfer the calculated mass of **PKI-402** into an appropriate vial. Add the required volume of fresh, anhydrous DMSO.
- **Aid Dissolution (if necessary):** For concentrations above 0.5 mg/mL, warm the vial in a 50°C water bath and/or briefly ultrasonicate until the solution is clear [5].
- **Aliquoting and Storage:** Aliquot the stock solution into sterile vials to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C. Under these conditions, the stock solution is stable for at least one year [2].

Key Quantitative Biological Data

PKI-402 exhibits potent activity at the enzymatic and cellular levels.

Table 2: Enzymatic Inhibition Profile (IC₅₀) [1] [2]

Target	IC ₅₀ (nM)
PI3K α	2
mTOR	3
PI3K α (H1047R Mutant)	3
PI3K α (E545K Mutant)	3
PI3K β	7
PI3K δ	14

Target	IC ₅₀ (nM)
PI3Ky	16

Table 3: Cellular Activity in Select Human Cancer Cell Lines [1] [2]

Cell Line	Cancer Type	Key Genetic Features	Assay	IC ₅₀
MDA-MB-361	Breast	Her2+, PIK3CA mutant (E545K)	Growth Inhibition (72 hrs)	6 - 8 nM
PC-3	Prostate	PTEN mutant	Growth Inhibition (72 hrs)	21 nM
HCT116	Colorectal	K-Ras & PIK3CA mutant	Growth Inhibition (72 hrs)	33 nM
MDA-MB-361	Breast	Her2+, PIK3CA mutant (E545K)	p-Akt (T308) Inhibition (4 hrs)	5 nM

Experimental Protocols

Here are detailed methodologies for key experiments cited in the application notes.

Kinase Inhibition Assay (Fluorescence Polarization Format) [1] [5]

This protocol is adapted for measuring PI3K enzyme inhibition.

- **Principle:** The assay measures the conversion of PIP₂ to PIP₃, which is detected by a fluorescent probe.
- **Reagents:**
 - **Reaction Buffer:** 20 mM Hepes (pH 7.5), 2 mM MgCl₂, 0.05% CHAPS, 0.01% β-mercaptoethanol.
 - **Stop/Detection Buffer:** 100 mM Hepes (pH 7.5), 4 mM EDTA, 0.05% CHAPS, 10 nM fluorescent probe, 40 nM GST-GRP1 protein.

- **Substrates:** 20 μ M PIP₂, 25 μ M ATP.
- **PKI-402:** Serially diluted in DMSO (final DMSO concentration >4%).
- **Procedure:**
 - In a 384-well black polypropylene plate, mix the reaction buffer, substrates, and **PKI-402** inhibitor or DMSO control.
 - Initiate the reaction by adding the PI3K enzyme.
 - Incubate for 30 minutes at room temperature.
 - Stop the reaction by adding an equal volume of Stop/Detection Buffer.
 - Incubate the plate for 2 hours in the dark.
 - Measure fluorescence polarization using a plate reader equipped with appropriate filters (e.g., TAMRA filters).

Cell Proliferation and Viability Assay [1] [5]

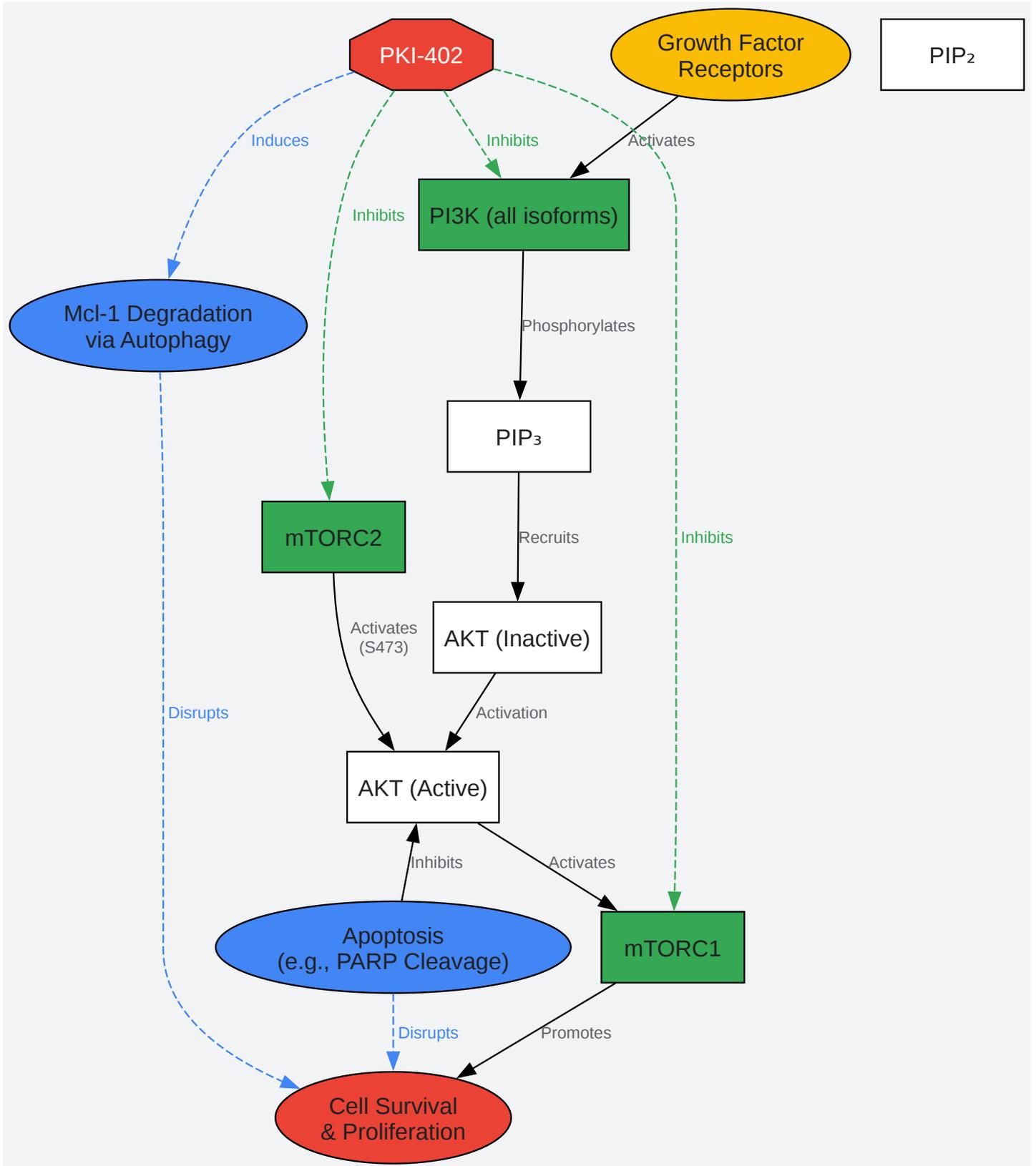
- **Cell Lines:** Can be applied to a broad panel, including MDA-MB-361, PC-3, HCT116, A549, and U87MG.
- **Compound Treatment:**
 - Prepare serial dilutions of **PKI-402** in culture medium from a DMSO stock solution. The final DMSO concentration should be kept low (e.g., 0.1-0.5%) and matched in control wells.
 - Seed cells in 96-well plates and incubate with **PKI-402** for 72 hours.
- **Viability Measurement:**
 - Use a colorimetric cell proliferation assay like the CellTiter 96 AQueous One Solution (MTS) assay.
 - Add the reagent directly to the wells and incubate for 1-4 hours.
 - Measure the absorbance at 490 nm using a plate reader. The signal is proportional to the number of viable cells.

Experimental Workflow and Signaling Pathway

The following diagrams, generated using Graphviz, illustrate the mechanism of action of **PKI-402** and a generalized workflow for its testing in cellular models.

Diagram 1: PKI-402 Inhibits the PI3K/AKT/mTOR Signaling Pathway

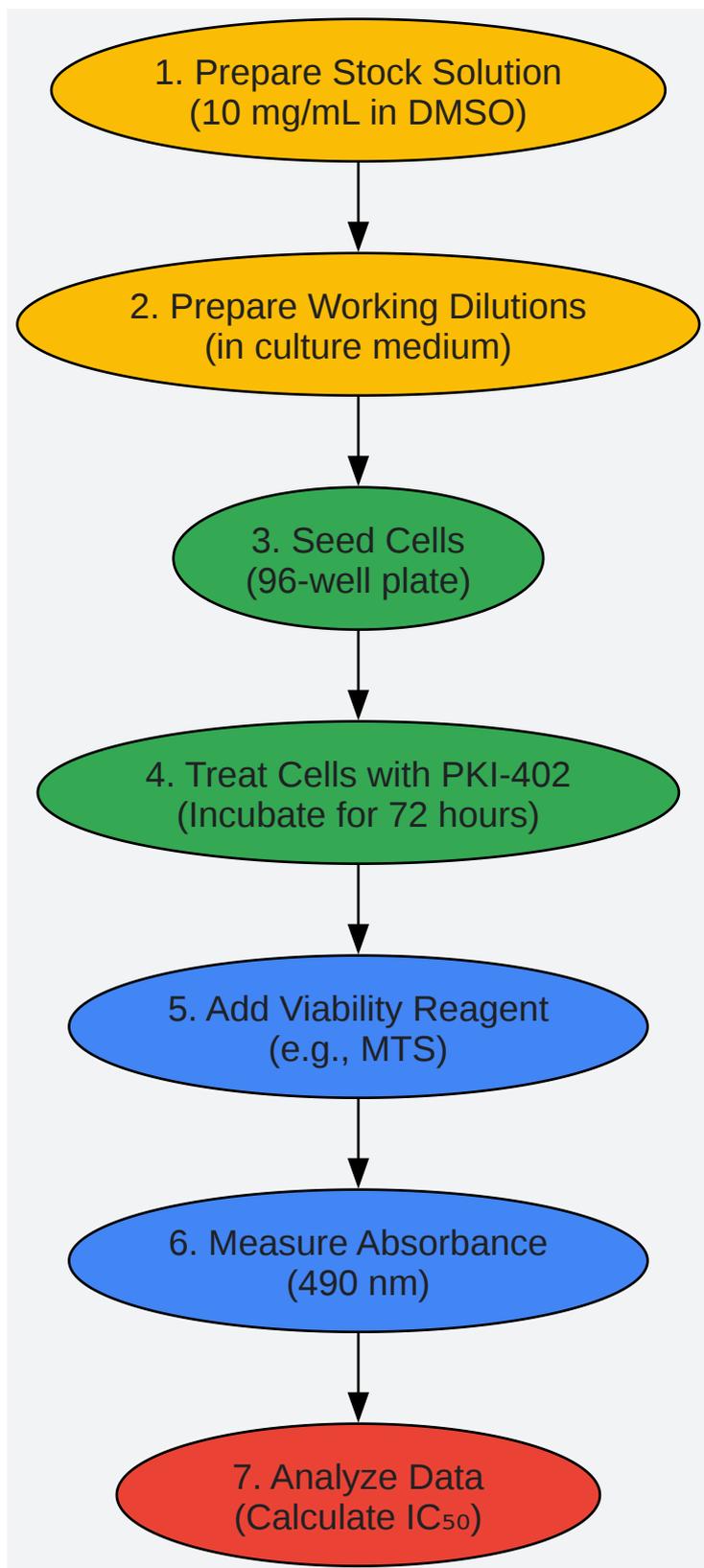
This diagram shows how **PKI-402** simultaneously inhibits PI3K and mTOR, disrupting downstream survival and growth signals. The green line and text represent the inhibitory effect of **PKI-402** on key nodes in the pathway.



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Diagram 2: In Vitro Experimental Workflow

This diagram outlines the key steps for preparing and testing **PKI-402** in a cell-based assay, from stock solution preparation to data analysis.



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Key Experimental Considerations

- **DMSO Sensitivity:** Always include vehicle controls with the same concentration of DMSO used in treatment groups to account for any potential solvent toxicity on cells [1] [5].
- **Stability:** Aliquot and store **PKI-402** stock solutions at -20°C or -80°C to maintain stability over time. Avoid repeated freeze-thaw cycles [2].
- **In Vivo Formulation:** For animal studies, **PKI-402** is typically administered intravenously. It can be formulated as a homogeneous suspension using agents like carboxymethyl cellulose sodium salt (CMC-Na) at concentrations ≥ 5 mg/mL [5].

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References

1. PKI-402 Datasheet [selleckchem.com]
2. PKI-402 | PI3K Inhibitor [medchemexpress.com]
3. Dual PI3K/mTOR inhibitor PKI-402 suppresses the growth ... [pubmed.ncbi.nlm.nih.gov]
4. Dual PI3K/mTOR inhibitor PKI-402 suppresses the growth ... [sciencedirect.com]
5. PKI-402 | PI3K inhibitor | Mechanism | Concentration [selleckchem.com]

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